

In Silico Prediction of Uvarigranol C Targets: A Technical Guide

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Compound of Interest

Compound Name: Uvarigranol C

Cat. No.: B1654889

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Introduction

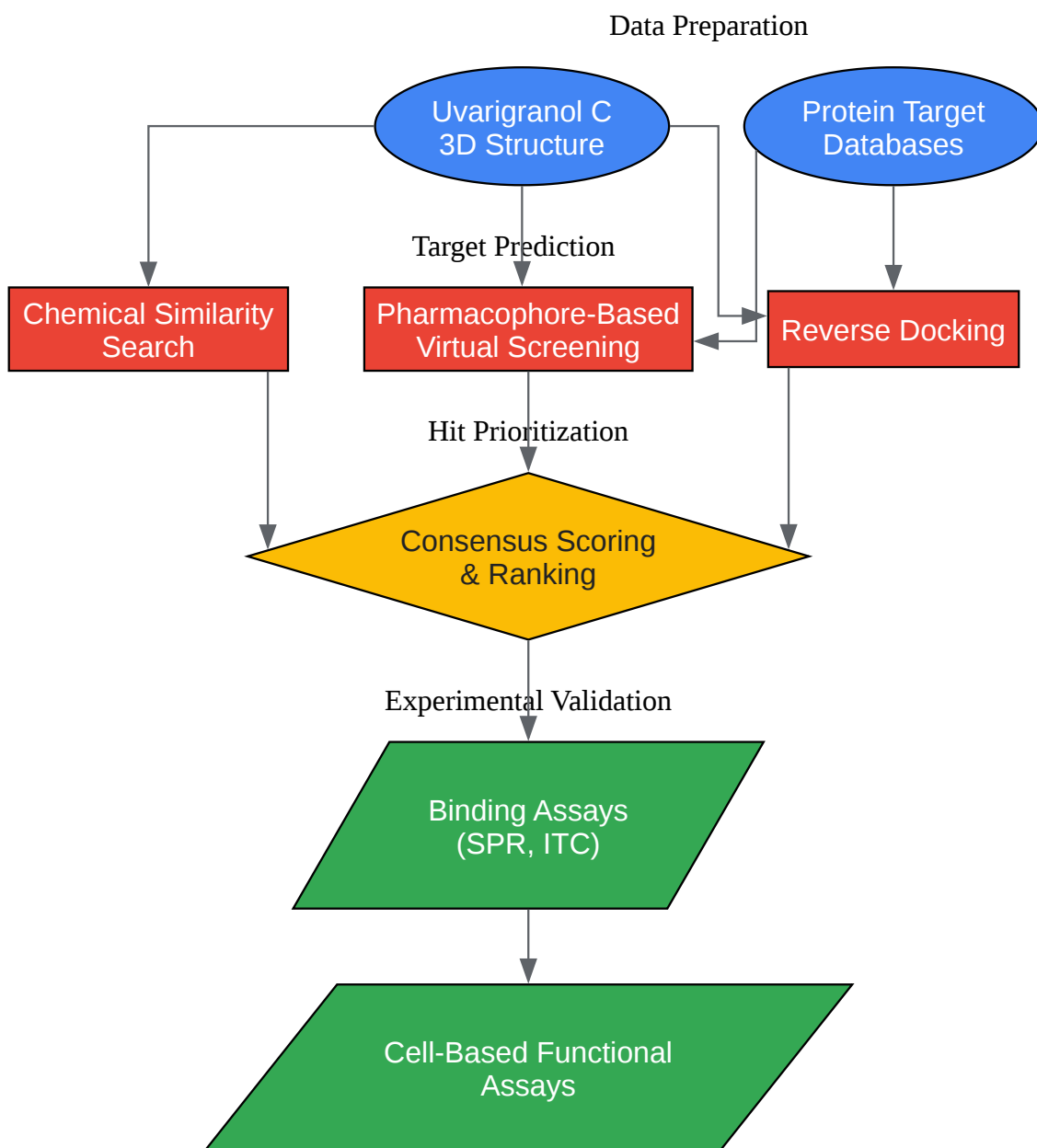
Uvarigranol C, a polyoxygenated cyclohexene isolated from the stems of *Uvaria boniana*, represents a class of natural products with underexplored therapeutic potential.^[1] While congeners from the *Uvaria* genus have demonstrated a range of biological activities, including cytotoxic, antimicrobial, and anti-inflammatory effects, the specific molecular targets of **Uvarigranol C** remain unknown. This technical guide outlines a comprehensive in silico workflow to predict and validate the protein targets of **Uvarigranol C**, providing a roadmap for its further investigation as a potential therapeutic agent.

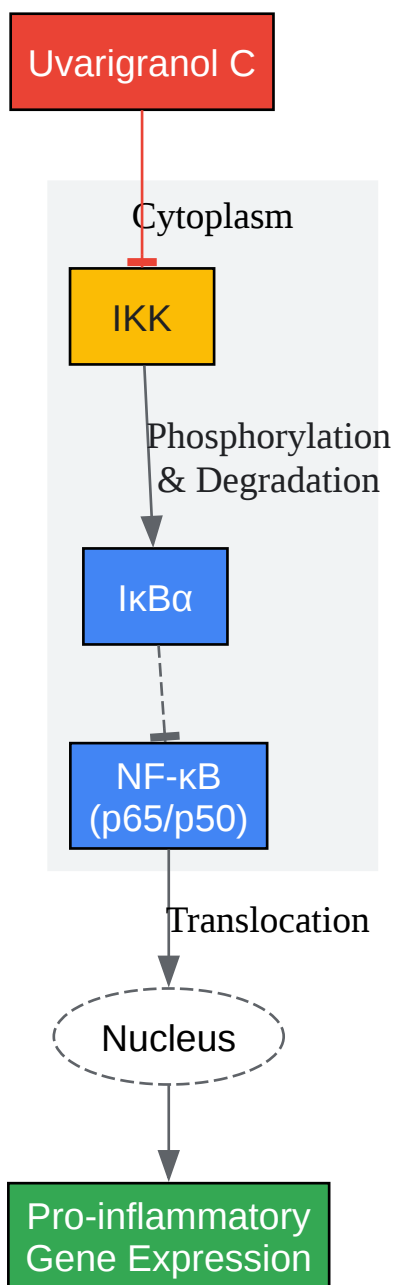
Uvarigranol C: Chemical Identity

Property	Value
Chemical Formula	C23H24O7
Molecular Weight	412.43 g/mol
CAS Number	172104-04-0
Chemical Class	Polyoxygenated Cyclohexene
SMILES	<chem>O=C(C1=CC=CC=C1)OC[C@@]2(--INVALID-LINK--=O)[C@H]2O">C@@HOCC)O</chem>

In Silico Target Prediction Workflow

A multi-pronged in silico approach is proposed to identify high-probability targets for **Uvarigranol C**. This workflow combines ligand-based and structure-based methods to enhance the predictive accuracy.





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References

- 1. medchemexpress.com [medchemexpress.com]
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